

Physical properties of 2-Methylcyclooctanone (boiling point, density)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylcyclooctanone

Cat. No.: B075978

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Physical Properties of 2-Methylcyclooctanone: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of **2-Methylcyclooctanone**, with a specific focus on its boiling point and density. Due to the limited availability of experimentally determined data for this specific compound, this guide also presents information on related compounds and general experimental methodologies for determining these key physical characteristics.

Core Physical Properties

Precise, experimentally verified data for the boiling point and density of **2-Methylcyclooctanone** are not readily available in publicly accessible literature. While computational models provide estimates, these theoretical values should be used with caution and are awaiting experimental validation.

Physical Property	Value	Source
Boiling Point	No definitive experimental data available. Predicted values vary significantly.	N/A
Density	No experimental data available.	N/A
Molecular Formula	C ₉ H ₁₆ O	--INVALID-LINK--
Molecular Weight	140.22 g/mol	--INVALID-LINK--

Experimental Protocols for Physical Property Determination

While specific experimental protocols for **2-Methylcyclooctanone** are not documented, the following are standard and widely accepted methods for determining the boiling point and density of liquid organic compounds.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a compound like **2-Methylcyclooctanone**, which is expected to have a relatively high boiling point, several methods can be employed:

- **Simple Distillation:** This is a common and accurate method when a sufficient quantity of the substance (typically >5 mL) is available. The liquid is heated in a distillation apparatus, and the temperature at which the vapor condenses and is collected is recorded as the boiling point. It is crucial that the thermometer bulb is positioned correctly in the vapor path to obtain an accurate reading.
- **Thiele Tube Method:** This micro-method is suitable when only a small sample is available. A small amount of the liquid is placed in a fusion tube along with an inverted capillary tube. The assembly is heated in a Thiele tube containing a high-boiling point oil. As the sample is heated, a stream of bubbles will emerge from the capillary tube. The heat is then removed,

and the temperature at which the liquid is drawn back into the capillary tube upon cooling is recorded as the boiling point.

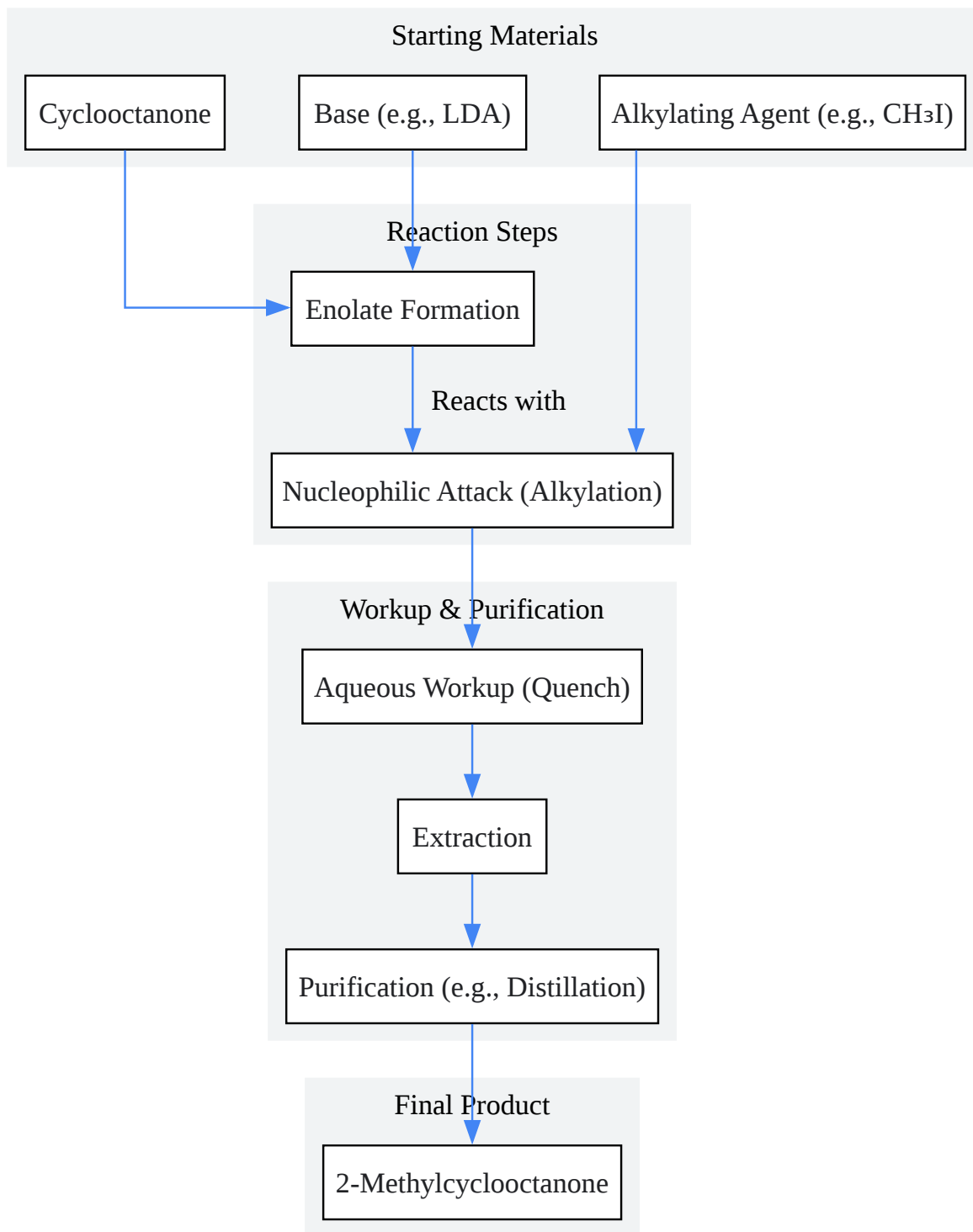
Density Determination

Density is a fundamental physical property defined as mass per unit volume. For a liquid organic compound, the following methods are standard:

- **Using a Graduated Cylinder and Balance:** A straightforward method involves measuring a known volume of the liquid in a graduated cylinder and then determining its mass using an analytical balance. The density is then calculated by dividing the mass by the volume. The accuracy of this method is dependent on the precision of the volumetric glassware and the balance.
- **Pycnometer Method:** A pycnometer, or specific gravity bottle, is a flask of a known volume. The pycnometer is weighed empty, then filled with the liquid, and weighed again. The mass of the liquid is determined by subtraction. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer. This method can yield very accurate results, especially when the temperature is carefully controlled.

Logical Workflow for Synthesis

As no specific signaling pathways involving **2-Methylcyclooctanone** are documented in scientific literature, a representative logical workflow for its synthesis is presented below. The alkylation of a cyclic ketone is a fundamental transformation in organic synthesis.



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Caption: General workflow for the synthesis of **2-Methylcyclooctanone** via enolate alkylation.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com